

# An In-depth Technical Guide to 2-Bromo-5-methylhexane

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## Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed description of the chemical compound **2-Bromo-5-methylhexane**, focusing on its IUPAC nomenclature and molecular structure.

## IUPAC Name and Verification

The systematic name for the compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC) nomenclature rules, is **2-Bromo-5-methylhexane**.<sup>[1][2]</sup> This name is derived based on the following structural analysis:

- Identification of the Parent Chain: The longest continuous carbon chain in the molecule consists of six carbon atoms, which corresponds to the parent alkane name "hexane".<sup>[3][4]</sup>
- Identification and Location of Substituents: There are two substituents attached to the hexane chain:
  - A bromine atom (Br), indicated by the prefix "bromo-".<sup>[5]</sup>
  - A methyl group (-CH<sub>3</sub>), indicated by the prefix "methyl-".
- Numbering the Parent Chain: The carbon chain is numbered from the end that gives the substituents the lowest possible locants (positions).<sup>[6][7]</sup> Numbering from right to left in the standard representation results in the bromine atom being on carbon #2 and the methyl group on carbon #5. Numbering from the other direction would assign positions 2 (for

methyl) and 5 (for bromo), but since "bromo" comes before "methyl" alphabetically, the first numbering scheme is preferred to give the alphabetically prior group the lower number when there's a tie in locants from either direction.

- Assembling the Name: The substituents are listed in alphabetical order, preceded by their locants.<sup>[3]</sup> Therefore, the name is constructed as **2-Bromo-5-methylhexane**.

The molecular formula for this compound is C<sub>7</sub>H<sub>15</sub>Br.<sup>[1][8]</sup>

## Molecular Structure

The structure of **2-Bromo-5-methylhexane** consists of a central six-carbon hexane chain. A bromine atom is attached to the second carbon atom, and a methyl group is attached to the fifth carbon atom. The chemical structure can be unambiguously represented by the SMILES (Simplified Molecular-Input Line-Entry System) string: CC(C)CCC(C)Br.<sup>[1][8][9]</sup>

The two-dimensional representation of the **2-Bromo-5-methylhexane** structure is provided below.

Figure 1: 2D structure of **2-Bromo-5-methylhexane**.

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## References

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